

Comparative Transcriptomic Analysis of Plant Responses to Acibenzolar and Other Elicitors

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Compound of Interest

Compound Name: *Acibenzolar*

Cat. No.: *B1665435*

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A Guide for Researchers in Plant Science and Drug Development

This guide provides an objective comparison of the transcriptomic changes induced in plants by **Acibenzolar**-S-methyl (ASM), a widely used synthetic plant activator, and other key elicitors. By summarizing quantitative data, detailing experimental protocols, and visualizing core signaling pathways, this document serves as a resource for researchers developing novel strategies for crop protection and investigating the intricacies of plant immunity.

Introduction to Plant Elicitors and Acibenzolar

Plants have evolved sophisticated immune systems to defend against pathogens. This defense can be activated by various molecules known as elicitors, which trigger a state of heightened resistance. **Acibenzolar**-S-methyl (ASM), also known as benzothiadiazole (BTH), is a synthetic elicitor that protects a wide range of plants against diverse pathogens. It functions as a functional analog of the natural plant defense hormone, salicylic acid (SA), activating a crucial defense pathway known as Systemic Acquired Resistance (SAR). SAR provides long-lasting, broad-spectrum protection throughout the plant, not just at the site of application.

This guide compares the transcriptomic impact of ASM with other critical elicitors:

- Salicylic Acid (SA): The key endogenous hormone that mediates SAR.
- Pathogen-Associated Molecular Patterns (PAMPs): Conserved molecules from pathogens, such as bacterial flagellin (flg22) and fungal chitin, that trigger a basal immune response

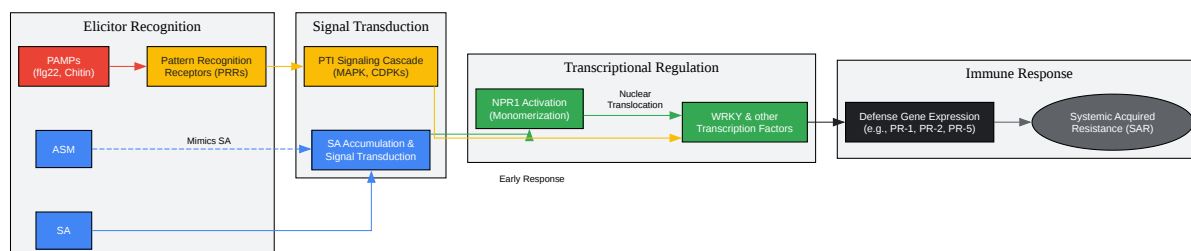
known as PAMP-Triggered Immunity (PTI).

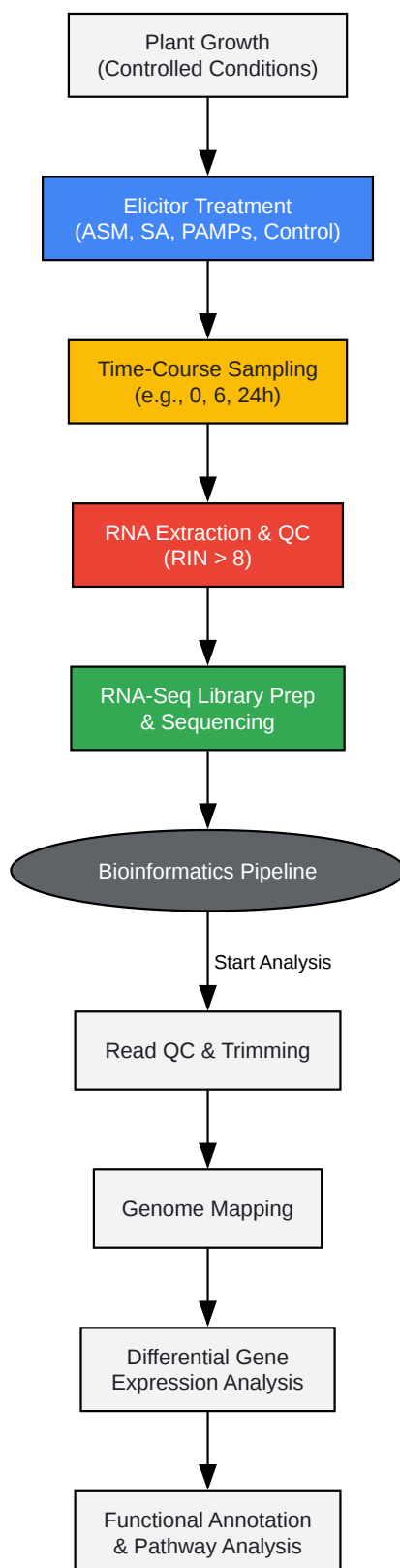
Understanding the similarities and differences in the genetic reprogramming induced by these molecules is vital for predicting their efficacy and mode of action.

Signaling Pathways: A Visual Overview

ASM/BTH does not have direct antimicrobial properties but instead primes the plant's defense system. It mimics salicylic acid, binding to its receptors and initiating a signaling cascade that leads to the massive transcriptional reprogramming of defense-related genes. A key player in this pathway is the protein NPR1 (NONEXPRESSOR OF PATHOGENESIS-RELATED GENES 1), a master regulator that, upon activation, moves to the nucleus and interacts with transcription factors to activate the expression of hundreds of defense genes, including the hallmark Pathogenesis-Related (PR) genes.

PAMPs are recognized by specific receptors on the plant cell surface, initiating a rapid signaling cascade that often involves different sets of transcription factors but can converge with the SA pathway to mount a robust defense.





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